

# CAS 112-48-1 research and scientific applications

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## Compound of Interest

Compound Name: *Ethylene glycol dibutyl ether*

Cat. No.: *B091498*

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An In-depth Technical Guide to CAS 112-48-1: **Ethylene Glycol Dibutyl Ether**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of the chemical compound registered under CAS number 112-48-1: **Ethylene Glycol Dibutyl Ether**. This document consolidates essential data on its chemical properties, scientific applications, relevant experimental protocols, and toxicological profile to support its use in research and development, particularly in the fields of chemical synthesis and drug discovery.

**Ethylene Glycol Dibutyl Ether**, also known by synonyms such as 1,2-dibutoxyethane and Dibutyl Cellosolve, is a high-boiling, chemically inert, aprotic polar solvent.[1][2] Its stability and ability to dissolve a wide range of organic compounds make it a valuable medium for chemical reactions and extraction processes.[2] While its direct applications in drug formulation are not extensively documented, its utility as a solvent in organometallic reactions and natural product extraction positions it as a relevant compound for the pharmaceutical and chemical industries. [2][3]

## Chemical and Physical Properties

The fundamental properties of **Ethylene Glycol Dibutyl Ether** are summarized below. This data is critical for its proper handling, use in experimental design, and safety assessments.

Property	Value	Reference(s)
CAS Number	112-48-1	[4][5]
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O <sub>2</sub>	[4][5]
Molecular Weight	174.28 g/mol	[5][6]
IUPAC Name	1-(2-butoxyethoxy)butane	[1]
Synonyms	1,2-Dibutoxyethane, Ethylene Glycol Di-n-butyl Ether, Dibutyl Glycol	[7]
Appearance	Colorless liquid	[4][7]
Odor	Mild, slight odor	[4][8]
Boiling Point	203.6 °C	[9]
Flash Point	85 °C (185 °F)	[4][9]
Density	0.84 g/cm <sup>3</sup>	[9]
Solubility	Slightly soluble in water; soluble in most organic solvents	[4][8]
Vapor Pressure	0.38 mmHg at 25 °C	[9]
Reactivity	Can form explosive peroxides in air; reacts with strong oxidants.	[9][10]

## Scientific and Research Applications

**Ethylene Glycol Dibutyl Ether** serves primarily as a specialized high-boiling inert solvent.[8] [11] Its applications are centered around processes requiring stable, aprotic conditions at elevated temperatures.

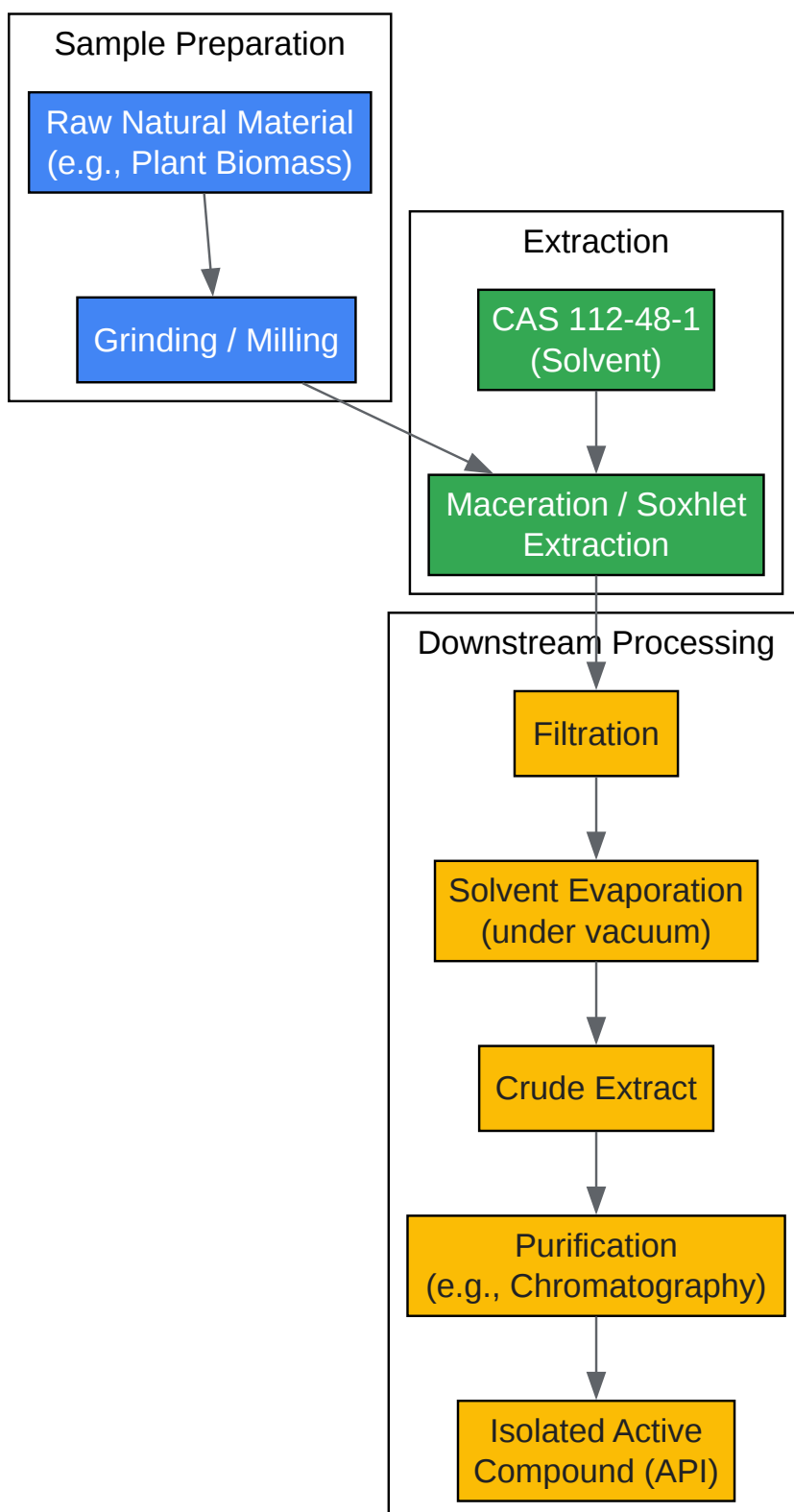
## Organometallic Synthesis

Glycol ethers are frequently employed as solvents in organometallic chemistry.<sup>[12]</sup> Due to their ability to solvate metal cations and maintain stability, they are particularly useful in reactions involving sensitive reagents like Grignard reagents. While patents often describe the use of the closely related **diethylene glycol dibutyl ether** for this purpose, the underlying principles apply to **Ethylene Glycol Dibutyl Ether** as a stable, high-boiling ether solvent suitable for creating a controlled reaction environment.<sup>[7][8]</sup>

## Extraction and Separation Processes

As a specialized solvent, **Ethylene Glycol Dibutyl Ether** is used in extraction applications.<sup>[8]</sup><sup>[11]</sup> Its properties are advantageous for separating target compounds from complex matrices, a common requirement in natural product chemistry. The process involves the selective dissolution of desired metabolites from raw plant or microbial material, which is a foundational step in the discovery of new active pharmaceutical ingredients (APIs).<sup>[2][13]</sup>

A general workflow for its use in such an extraction is outlined below.



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Workflow for Natural Product Extraction using a Solvent.

## Experimental Protocols

### Protocol: Preparation of a Grignard Reagent

While the following detailed protocol from patent literature specifies the use of **diethylene glycol dibutyl ether**, it serves as an exemplary procedure for using high-boiling glycol ethers like CAS 112-48-1 in organometallic synthesis. This process is critical for forming carbon-carbon bonds, a cornerstone of pharmaceutical synthesis.<sup>[7][14]</sup>

Objective: To prepare Ethylmagnesium Bromide using a high-boiling glycol ether as the solvent.

Materials:

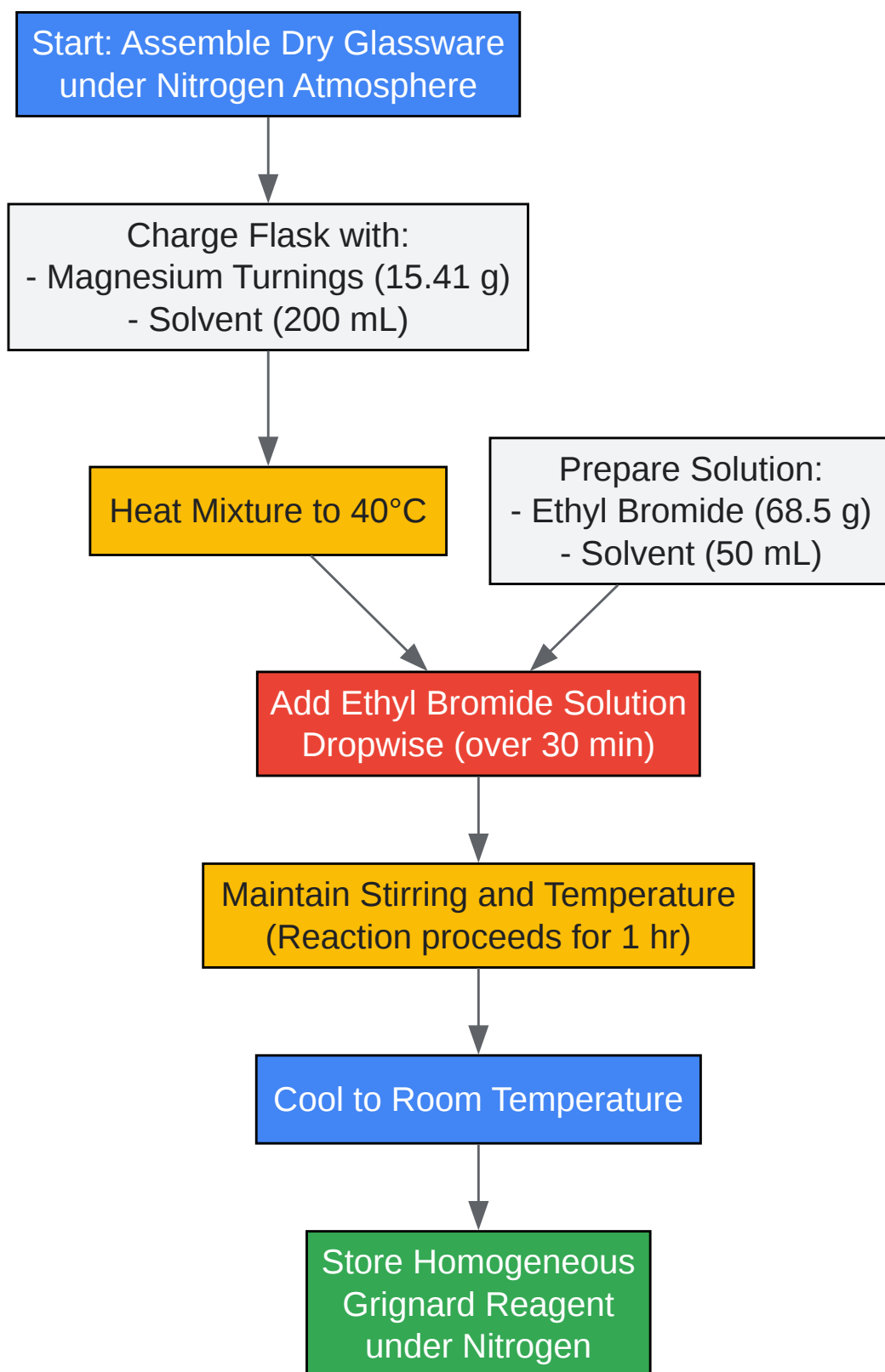
- Magnesium turnings (15.41 g)
- **Diethylene Glycol Dibutyl Ether** (solvent, 200 mL for initial mixture + 50 mL for solution)
- Ethyl bromide (68.5 g)
- Nitrogen gas (for inert atmosphere)
- Reaction flask (e.g., 12-L three-neck flask equipped with a mechanical stirrer, condenser, and dropping funnel)<sup>[7]</sup>

Methodology:

- Setup: A dry, stirred reaction flask is charged with 15.41 g of magnesium turnings and 200 mL of purified **diethylene glycol dibutyl ether**.<sup>[7][14]</sup> The system is maintained under a dry nitrogen atmosphere.
- Initiation: The mixture is heated to 40 °C.<sup>[7][14]</sup>
- Reagent Addition: A solution of 68.5 g of ethyl bromide dissolved in 50 mL of **diethylene glycol dibutyl ether** is added dropwise to the stirred magnesium suspension over a period of 30 minutes.<sup>[7][14]</sup>
- Reaction: The reaction is observed to start approximately 10 minutes after the beginning of the addition. The reaction proceeds for 1 hour to ensure completion.<sup>[7][14]</sup>

- Storage: Once the magnesium has fully reacted and the solution has cooled, the resulting Grignard reagent is stored under a nitrogen atmosphere.[\[7\]](#)

The workflow for this synthesis is visualized in the diagram below.



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Experimental Workflow for Grignard Reagent Synthesis.

## Toxicological Profile

Understanding the toxicology of CAS 112-48-1 is essential for risk assessment and ensuring laboratory safety. The available data indicates moderate to low acute toxicity.

Parameter	Species	Route	Value	Reference(s)
LD <sub>50</sub>	Rat	Oral	3250 mg/kg	[15]
LD <sub>50</sub>	Rat	Oral	3.25 g/kg	[4]
LD <sub>50</sub> (Dermal)	-	-	No data available	[15]
LC <sub>50</sub> (Inhalation)	-	-	No data available	[15]

### Health Hazards:

- Eye Irritation: The substance is classified as causing serious eye irritation.[5]
- Skin Contact: May cause mild skin irritation and defats the skin, which can lead to dryness or cracking upon repeated exposure.[9][15]
- Ingestion: Considered moderately toxic by ingestion.[4]

It is crucial to handle this chemical using appropriate personal protective equipment (PPE), including safety goggles and gloves, in a well-ventilated area.[4]

## Conclusion

**Ethylene Glycol Dibutyl Ether** (CAS 112-48-1) is a stable, high-boiling solvent with established applications in chemical synthesis and extraction. For researchers and drug development professionals, its primary value lies in its utility as a reaction medium for organometallic chemistry, such as in Grignard reactions, and as a specialized solvent for isolating natural products. While it exhibits low to moderate acute toxicity, appropriate safety precautions must be observed to mitigate risks associated with eye and skin irritation. The detailed protocols and data presented in this guide provide a foundational resource for the safe and effective application of this compound in a scientific setting.



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